

An In-depth Technical Guide on 1,6-Dimethoxyhexane

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Compound of Interest

Compound Name: 1,6-Dimethoxyhexane

Cat. No.: B077691

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This guide provides a comprehensive overview of **1,6-Dimethoxyhexane**, focusing on its chemical synonyms and trade names to aid in research and procurement.

Core Chemical Identifiers

Identifier Type	Value
IUPAC Name	1,6-Dimethoxyhexane[1]
CAS Number	13179-98-1[2][3]
Molecular Formula	C8H18O2[1][2][4][5]
InChI Key	GZHQUHIMIVEQFV-UHFFFAOYSA-N[4]
SMILES	COCCCCCCOC[4]

Synonyms and Trade Names

For ease of reference in literature and commercial sourcing, **1,6-Dimethoxyhexane** is known by several synonyms. While specific trade names are not prevalent, it is often marketed under its chemical name or common synonyms by various suppliers.

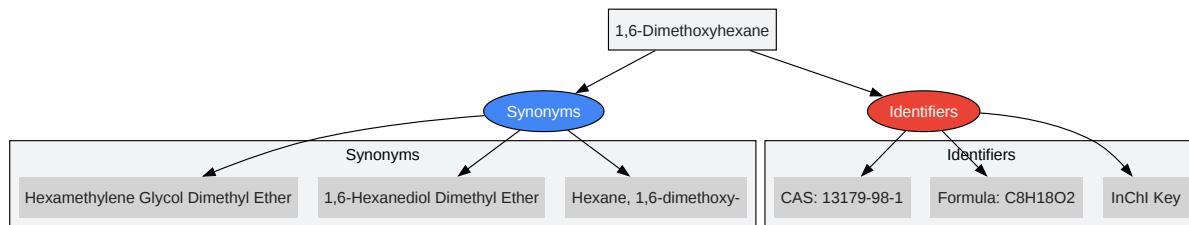
Synonym	Notes
Hexamethylene Glycol Dimethyl Ether	A common synonym found in supplier catalogs. [4]
1,6-Hexanediol Dimethyl Ether	Another frequently used synonym.[4]
Hexane, 1,6-dimethoxy-	A systematic variation of the IUPAC name.[1][5]
1,6-Hexanediol 1,6-dimethyl ether	A descriptive synonym specifying the dimethyl ether linkage.[5]

It is also identified by database and catalog numbers such as CID542359 and ZINC02512232.

[1]

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the primary chemical identifiers for **1,6-Dimethoxyhexane**. The IUPAC name provides the systematic nomenclature, from which common synonyms are derived. The CAS number serves as a universal identifier for substance registration.



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